

6-Bromo-5-methylimidazo[1,2-a]pyridine chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromo-5-methylimidazo[1,2-a]pyridine

Cat. No.: B184065

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6-Bromo-5-methylimidazo[1,2-a]pyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **6-Bromo-5-methylimidazo[1,2-a]pyridine**. This compound belongs to the imidazo[1,2-a]pyridine class of fused heterocyclic compounds, which are of significant interest in medicinal chemistry due to their diverse pharmacological activities. This document is intended to serve as a valuable resource for researchers and professionals engaged in the discovery and development of novel therapeutics.

Chemical Properties

6-Bromo-5-methylimidazo[1,2-a]pyridine is a substituted bicyclic heteroaromatic compound. While specific experimental data for this particular derivative is limited in publicly available literature, its core chemical properties can be inferred from data on closely related compounds and computational predictions.

Table 1: Physicochemical Properties of **6-Bromo-5-methylimidazo[1,2-a]pyridine**

Property	Value	Source
Molecular Formula	C ₈ H ₇ BrN ₂	[CymitQuimica]
Molecular Weight	211.06 g/mol	[CymitQuimica]
CAS Number	116355-19-2	[CymitQuimica]
Appearance	Solid (predicted)	-
Melting Point	76-81 °C (for 6-Bromoimidazo[1,2-a]pyridine)	[Sigma-Aldrich]
Boiling Point	Not available	-
Solubility	Limited solubility in water; soluble in organic solvents like DMSO and DMF (predicted)	-
Purity	Typically available at ≥97%	[CymitQuimica]

Note: The melting point provided is for the parent compound, 6-Bromoimidazo[1,2-a]pyridine, and may vary for the 5-methyl derivative.

Synthesis

A specific, detailed experimental protocol for the synthesis of **6-Bromo-5-methylimidazo[1,2-a]pyridine** is not readily available in the surveyed literature. However, a general and widely used method for the synthesis of imidazo[1,2-a]pyridines is the condensation reaction between a substituted 2-aminopyridine and an α -halocarbonyl compound.

Based on this established methodology, a plausible synthetic route for **6-Bromo-5-methylimidazo[1,2-a]pyridine** would involve the reaction of 2-amino-5-bromo-6-methylpyridine with a suitable two-carbon synthon, such as chloroacetaldehyde or bromoacetaldehyde.

Proposed Experimental Protocol

Reaction: Synthesis of **6-Bromo-5-methylimidazo[1,2-a]pyridine**

Materials:

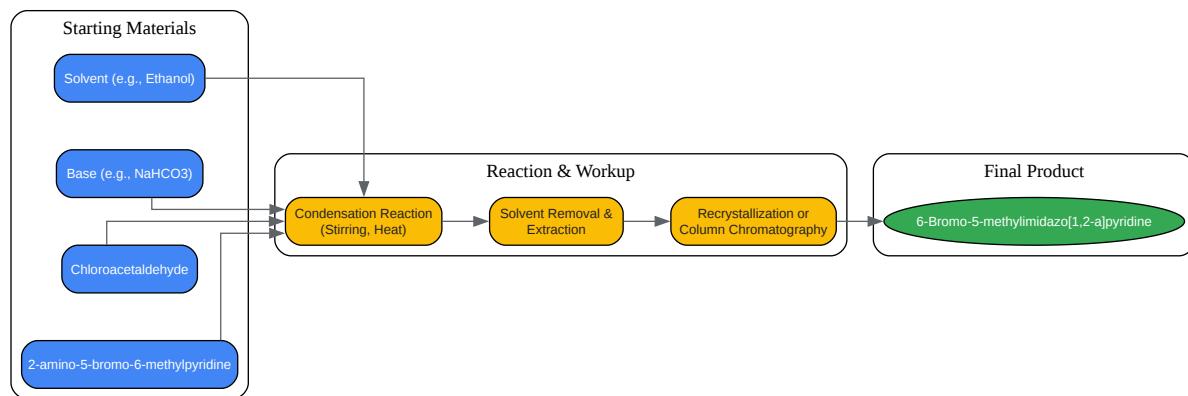
- 2-amino-5-bromo-6-methylpyridine
- Chloroacetaldehyde (typically as a 40-50% aqueous solution)
- Sodium bicarbonate (NaHCO_3) or another suitable base
- Ethanol or another suitable solvent
- Ethyl acetate for extraction
- Anhydrous sodium sulfate (Na_2SO_4) for drying

Procedure:

- To a solution of 2-amino-5-bromo-6-methylpyridine in a suitable solvent (e.g., ethanol), add an equimolar or slight excess of chloroacetaldehyde solution.
- Add a base, such as sodium bicarbonate, to neutralize the hydrogen halide formed during the reaction.
- The reaction mixture is typically stirred at room temperature or gently heated (e.g., 50-60 °C) for several hours to overnight.
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The residue is then partitioned between water and an organic solvent like ethyl acetate.
- The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate.
- The solvent is evaporated to yield the crude product.
- Purification of the crude product can be achieved by recrystallization from a suitable solvent system or by column chromatography on silica gel.

Note: This is a generalized protocol and would require optimization for specific yields and purity of **6-Bromo-5-methylimidazo[1,2-a]pyridine**.

Diagram 1: Proposed Synthesis Workflow



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Caption: Proposed workflow for the synthesis of **6-Bromo-5-methylimidazo[1,2-a]pyridine**.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **6-Bromo-5-methylimidazo[1,2-a]pyridine** are not extensively documented, the imidazo[1,2-a]pyridine scaffold is a well-established pharmacophore with a broad range of biological activities, most notably as anticancer agents.

Studies on various substituted imidazo[1,2-a]pyridines have demonstrated their ability to induce apoptosis in cancer cells through multiple signaling pathways. It is plausible that **6-Bromo-5-methylimidazo[1,2-a]pyridine** may exhibit similar properties.

Putative Anticancer Mechanism

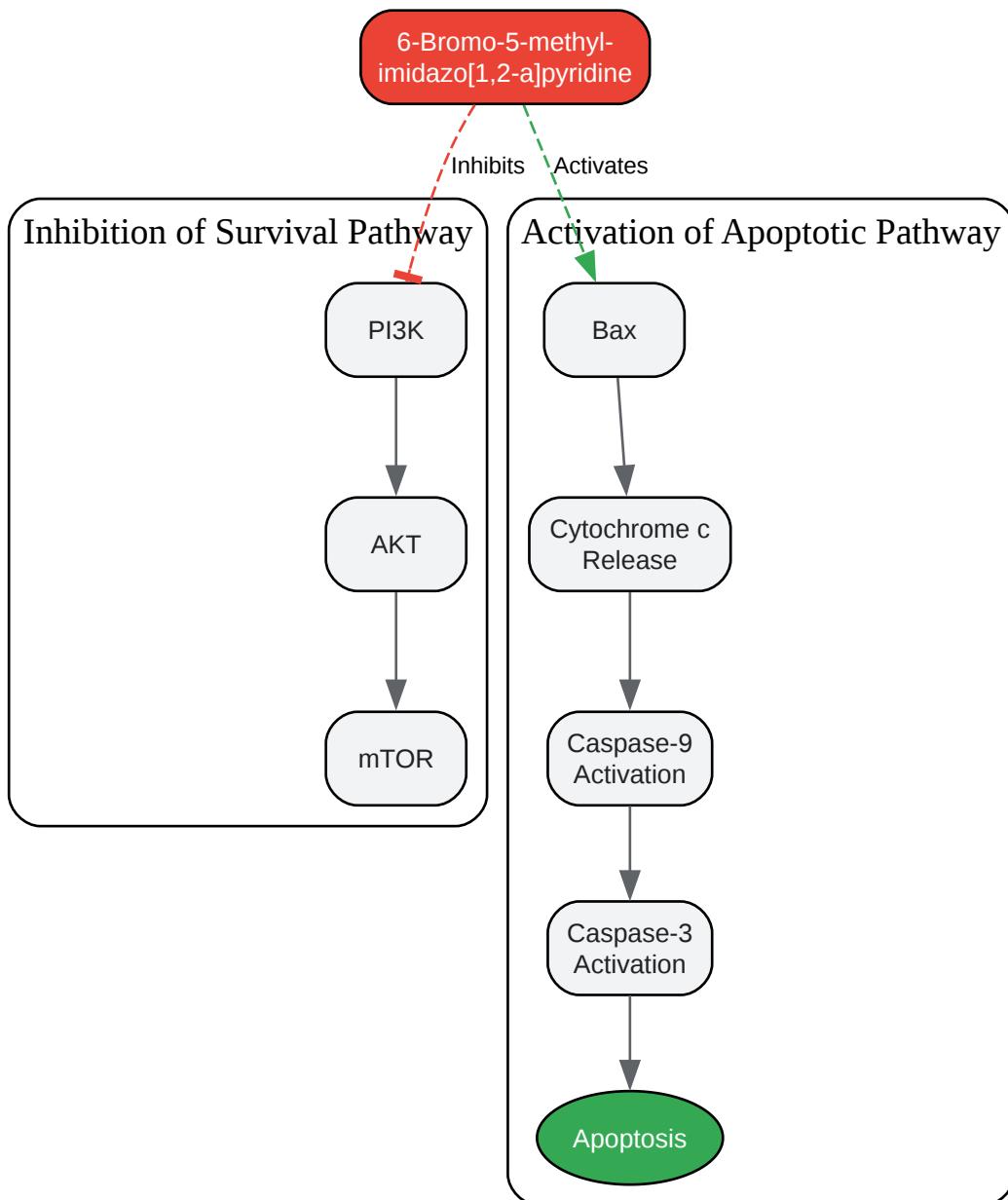
Based on the known mechanisms of action for this class of compounds, **6-Bromo-5-methylimidazo[1,2-a]pyridine** could potentially exert its anticancer effects by:

- Inhibition of Kinase Signaling: Many imidazo[1,2-a]pyridine derivatives are known to inhibit protein kinases that are crucial for cancer cell survival and proliferation, such as those in the PI3K/AKT/mTOR pathway.
- Induction of Apoptosis: These compounds can trigger programmed cell death (apoptosis) through both the intrinsic (mitochondrial) and extrinsic pathways.

Hypothetical Signaling Pathway

The following diagram illustrates a potential signaling pathway through which **6-Bromo-5-methylimidazo[1,2-a]pyridine** might induce apoptosis in cancer cells, based on the activities of related compounds.

Diagram 2: Hypothetical Apoptotic Signaling Pathway



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Caption: Putative apoptotic signaling pathway modulated by **6-Bromo-5-methylimidazo[1,2-a]pyridine**.

Safety and Handling

As with any chemical compound, **6-Bromo-5-methylimidazo[1,2-a]pyridine** should be handled with appropriate safety precautions in a laboratory setting.

Table 2: Safety and Handling Information

Aspect	Recommendation
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves, and a lab coat should be worn.
Handling	Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or in a fume hood.
Storage	Store in a tightly closed container in a cool, dry place away from incompatible materials.
Disposal	Dispose of in accordance with local, state, and federal regulations for chemical waste.

Conclusion

6-Bromo-5-methylimidazo[1,2-a]pyridine is a compound with potential for further investigation in the field of medicinal chemistry, particularly in the development of anticancer agents. While specific experimental data for this molecule is limited, this guide provides a foundational understanding of its chemical properties, a plausible synthetic approach, and a hypothesized mechanism of biological action based on the well-documented activities of the imidazo[1,2-a]pyridine scaffold. Further research is warranted to fully elucidate the chemical and biological profile of this specific compound and to explore its therapeutic potential.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com